

# A Comparative Life-Cycle Assessment of Propane and Natural Gas: An Objective Analysis

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## Compound of Interest

Compound Name: Propane

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This guide provides a comprehensive comparison of the life-cycle environmental impacts of **propane** and natural gas. By examining the entire "well-to-wheels" pathway, from extraction to end-use, this document offers a detailed analysis supported by quantitative data and standardized methodologies to inform research, development, and operational decisions.

## Data Presentation: A Quantitative Comparison

The following tables summarize key quantitative data from various life-cycle assessments (LCAs), offering a side-by-side comparison of **propane** and natural gas across different metrics and applications.

Table 1: Life-Cycle Greenhouse Gas Emissions for Residential Heating

Fuel	Global Warming Potential (g CO <sub>2e</sub> / MMBtu)	Data Source
Propane	63,000 - 75,000	GREET® Model, PERC Studies
Natural Gas	68,000 - 82,000	GREET® Model, NETL Studies

Table 2: Well-to-Wheels Greenhouse Gas Emissions for Light-Duty Vehicles

Fuel Type	Vehicle Technology	Well-to-Wheels GHG Emissions (g CO <sub>2</sub> e / mile)	Key Assumptions
Propane	Internal Combustion Engine	350 - 450	Varies with vehicle efficiency and fuel production pathway.
Natural Gas (CNG)	Internal Combustion Engine	380 - 480	Assumes a specific methane leakage rate during production and distribution. <a href="#">[1]</a>

Table 3: Upstream (Well-to-Tank) Greenhouse Gas Emissions

Fuel	CO <sub>2</sub> (g/MMBtu)	CH <sub>4</sub> (g/MMBtu)	N <sub>2</sub> O (g/MMBtu)
Propane	4,000 - 6,000	5 - 15	0.05 - 0.15
Natural Gas	3,000 - 5,000	50 - 150	0.02 - 0.10

Note: Emissions can vary based on the specific production pathway, transportation distance, and efficiency of the end-use technology. The data presented represents a range found in publicly available studies.

## Experimental Protocols: Life-Cycle Assessment (LCA) Methodology

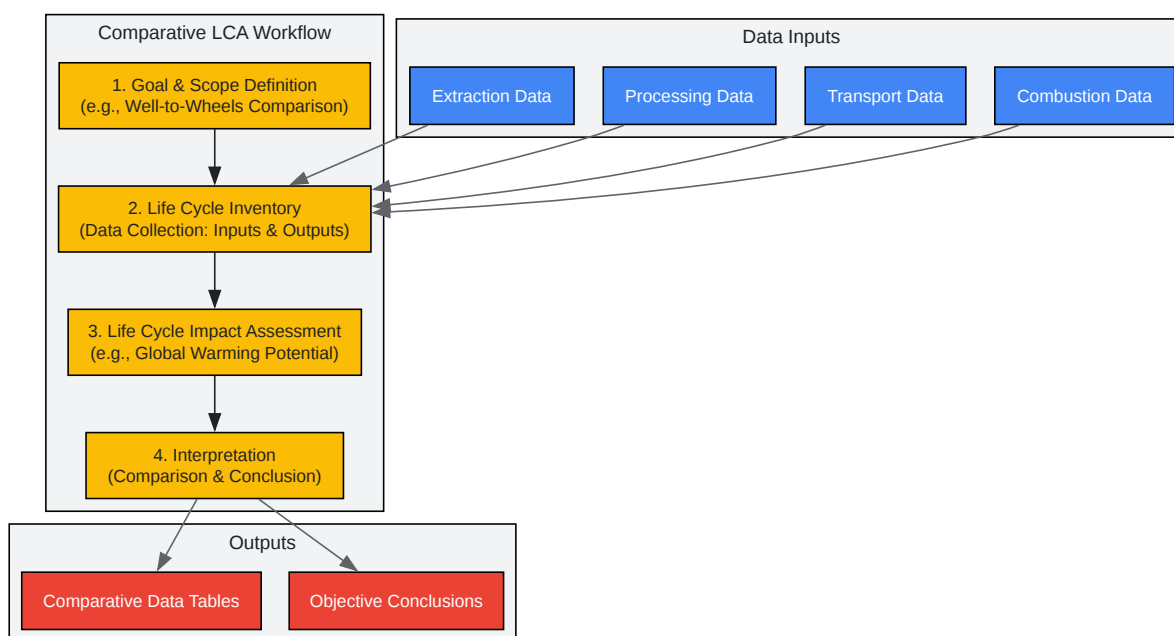
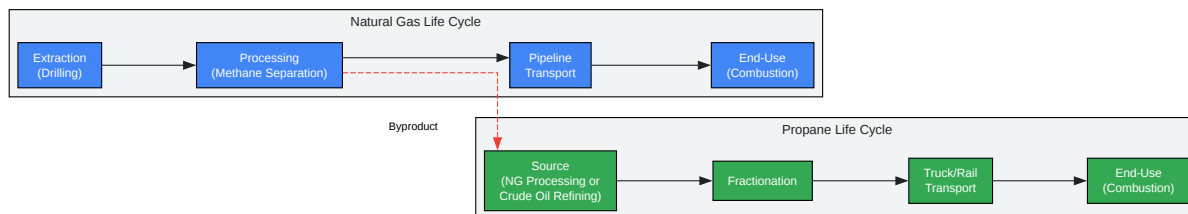
The data presented in this guide is derived from Life-Cycle Assessments (LCAs) conducted in accordance with the principles and frameworks of the ISO 14040 and 14044 standards. The primary model referenced for transportation fuels is the Greenhouse gases, Regulated Emissions, and Energy use in Technologies (GREET®) model developed by Argonne National Laboratory.[\[2\]](#)[\[3\]](#)[\[4\]](#)

The general methodology for these comparative LCAs involves the following key stages:

- **Goal and Scope Definition:** The primary goal is to compare the environmental impacts of **propane** and natural gas for specific applications (e.g., residential heating, vehicle fuel). The scope is typically "well-to-wheels" or "cradle-to-grave," encompassing all stages from raw material extraction to final energy use.<sup>[5]</sup>
- **Life-Cycle Inventory (LCI):** This phase involves compiling an inventory of all energy and material inputs and environmental outputs for each stage of the fuel's life cycle. This includes:
  - **Upstream:** Raw material extraction (drilling for natural gas), processing (separation of **propane** from natural gas or crude oil), and transportation to the point of use.<sup>[6][7]</sup>
  - **Downstream (Combustion):** Emissions generated during the end-use of the fuel in appliances or vehicles.
- **Life-Cycle Impact Assessment (LCIA):** The LCI data is then translated into potential environmental impacts. The most commonly assessed impact category for this comparison is Global Warming Potential (GWP), which is measured in grams of carbon dioxide equivalent (g CO<sub>2</sub>e). This accounts for the different warming potentials of various greenhouse gases, such as methane (CH<sub>4</sub>) and nitrous oxide (N<sub>2</sub>O), relative to carbon dioxide (CO<sub>2</sub>).
- **Interpretation:** The results of the LCIA are analyzed to draw conclusions and make comparisons between the two fuels. This includes identifying the life-cycle stages with the most significant environmental impacts and understanding the key factors that influence the overall results.

## Mandatory Visualizations

The following diagrams illustrate the key pathways and logical relationships in the comparative life-cycle assessment of **propane** and natural gas.



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